

Safe Disposal of 3-(4-Methylphenyl)isoxazol-5-amine: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(4-Methylphenyl)isoxazol-5-amine

Cat. No.: B1268397

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Disclaimer: A specific Safety Data Sheet (SDS) for **3-(4-Methylphenyl)isoxazol-5-amine** (CAS: 28883-91-2) was not publicly available at the time of this writing. The following disposal procedures are based on the known properties of the compound, general laboratory safety protocols, and the hazard profiles of structurally similar isoxazole derivatives. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for guidance specific to your location and facilities, and to always perform a risk assessment before handling any chemical.

I. Essential Safety and Hazard Information

While detailed toxicological data for **3-(4-Methylphenyl)isoxazol-5-amine** is not readily available, analogous isoxazole compounds exhibit certain hazards. Therefore, it is prudent to handle this compound with the assumption that it may be:

- An irritant: May cause skin and eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Harmful if inhaled: May cause respiratory tract irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Harmful if swallowed.
- Potentially toxic to aquatic life.

Personal Protective Equipment (PPE) required:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A laboratory coat and closed-toe shoes are mandatory.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.

II. Quantitative Data Summary

The following table summarizes the available physical and chemical properties of **3-(4-Methylphenyl)isoxazol-5-amine**.

Property	Value	Source(s)
CAS Number	28883-91-2	[4]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	[4][5]
Molecular Weight	174.2 g/mol	[4]
Appearance	Cream-colored crystalline solid	[4]
Melting Point	148-153 °C	[4]
Boiling Point	381.2 °C at 760 mmHg (Predicted)	[6]
Purity	≥ 98% (HPLC)	[4]
Storage Conditions	Store at 0-8 °C	[4]

III. Step-by-Step Disposal Protocol

This protocol outlines the approved methods for the disposal of **3-(4-Methylphenyl)isoxazol-5-amine** and associated contaminated materials.

1. Waste Identification and Segregation:

- All waste containing **3-(4-Methylphenyl)isoxazol-5-amine** must be treated as hazardous chemical waste.
- Segregate solid waste (e.g., unused compound, contaminated absorbent materials) from liquid waste (e.g., solutions containing the compound).
- Do not mix this waste with other incompatible chemical waste streams.

2. Solid Waste Disposal:

- Unused or Expired Compound:
 - Collect in its original container or a clearly labeled, sealed, and compatible waste container.
 - The container must be labeled as "Hazardous Waste" and include the full chemical name: "**3-(4-Methylphenyl)isoxazol-5-amine**" and CAS number "28883-91-2".
- Contaminated Materials:
 - Items such as gloves, weighing paper, and absorbent pads that are contaminated with the compound should be collected in a dedicated, sealed plastic bag or a labeled container for solid hazardous waste.

3. Liquid Waste Disposal:

- Solutions containing **3-(4-Methylphenyl)isoxazol-5-amine** should be collected in a designated, leak-proof, and compatible container.
- The container must be clearly labeled as "Hazardous Waste" and list all chemical constituents with their approximate concentrations.
- Never dispose of solutions containing this compound down the drain.

4. Final Disposal Procedure:

- All collected waste must be disposed of through a licensed chemical waste disposal contractor.

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- For larger quantities, disposal via controlled incineration in a permitted hazardous waste incinerator is a common and appropriate method.[7]

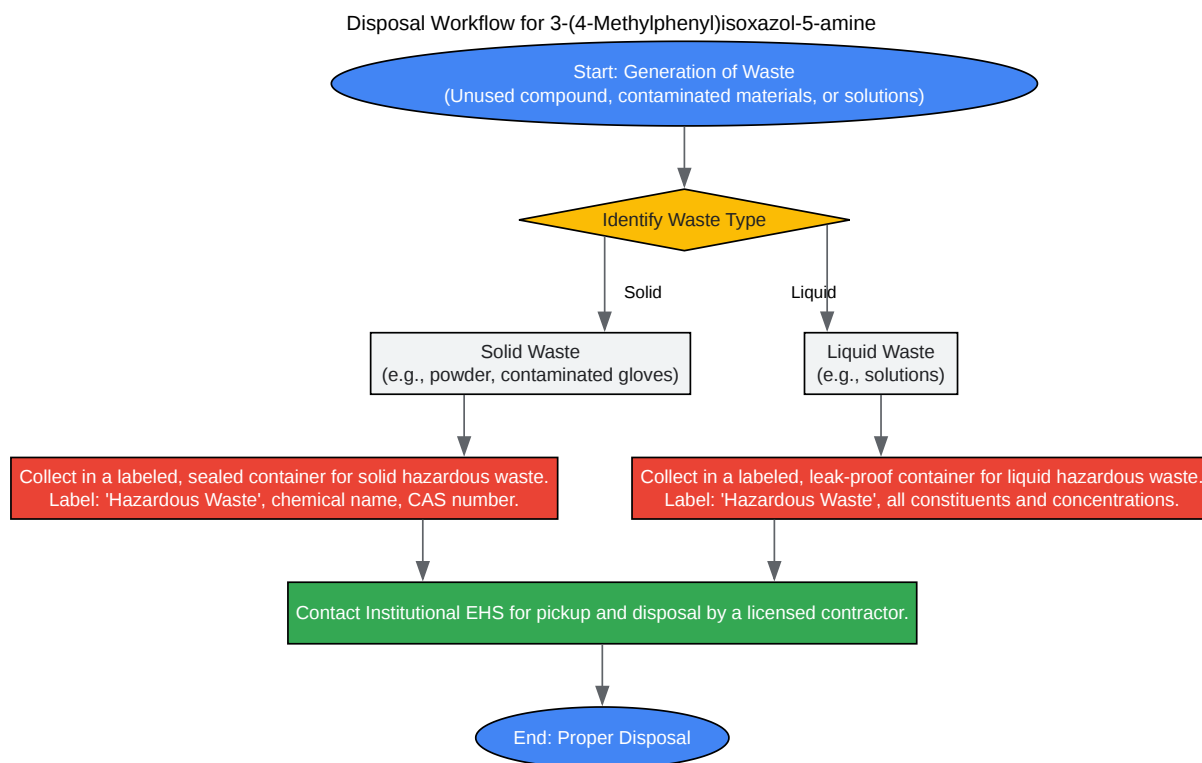
IV. Spill Management

In the event of a spill:

- **Evacuate and Secure:** Evacuate the immediate area and restrict access.
- **Ventilate:** Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.
- **Containment:** For a solid spill, carefully sweep up the material to avoid generating dust and place it in a labeled hazardous waste container. For a liquid spill, use an inert absorbent material (e.g., vermiculite, sand) to contain and absorb the liquid.
- **Collection:** Collect the absorbent material and place it in a sealed, labeled container for hazardous waste.
- **Decontamination:** Clean the spill area with an appropriate solvent, followed by soap and water. All cleaning materials should be disposed of as hazardous waste.
- **Reporting:** Report the spill to your laboratory supervisor and your institution's EHS department.

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-(4-Methylphenyl)isoxazol-5-amine**.



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Caption: Disposal decision workflow for **3-(4-Methylphenyl)isoxazol-5-amine**.

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